

Application Notes: Preparation of GSK484 Hydrochloride Stock Solutions

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Compound of Interest

Compound Name: GSK484 hydrochloride

CAS No.: 1652591-81-5

Cat. No.: B593301

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Audience: Researchers, scientists, and drug development professionals.

Introduction

GSK484 hydrochloride is a potent, selective, and reversible inhibitor of Peptidylarginine Deiminase 4 (PAD4).^{[1][2][3]} PAD4 is a calcium-dependent enzyme that catalyzes the conversion of arginine residues to citrulline on proteins, a post-translational modification known as citrullination.^[4] The primary target of PAD4 in immune cells, particularly neutrophils, is histone proteins. Citrullination of histones by PAD4 is a critical step in chromatin decondensation, leading to the formation of Neutrophil Extracellular Traps (NETs).^{[2][5]} By inhibiting PAD4, GSK484 blocks these processes and is therefore a valuable tool for studying the role of PAD4 and NETosis in various diseases, including inflammation, autoimmune disorders, and cancer.^{[2][6]}

These application notes provide detailed protocols for the preparation, storage, and handling of **GSK484 hydrochloride** stock solutions for both in vitro and in vivo experiments.

GSK484 Hydrochloride Properties

Proper preparation of stock solutions begins with understanding the physicochemical properties of the compound. The following table summarizes key quantitative data for **GSK484 hydrochloride**.

Property	Data	Citation(s)
Molecular Weight	510.03 g/mol	[7]
CAS Number	1652591-81-5	[7]
Appearance	Crystalline solid, off-white to light yellow	[8]
Purity	Typically ≥95% - 98%	[8][9]
Solubility (at 25°C)	DMSO: up to 247.5 mg/mL (485.27 mM) Water: up to 100 mg/mL (196.07 mM) Ethanol: up to 25 mg/mL (49.02 mM) DMF: up to 30 mg/mL (58.82 mM)	[7][8][10]
Storage (Solid Form)	-20°C for up to 3 years. Store under nitrogen, away from moisture.	[3][7]
Storage (Stock Solution)	In DMSO/Ethanol: -80°C for up to 1 year; -20°C for 1-6 months. In Water: Not recommended for storage more than one day.	[1][3][5]

Experimental Protocols

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions for long-term storage.

Materials:

- **GSK484 hydrochloride** powder

- Anhydrous, high-purity DMSO (use a fresh, unopened bottle to avoid moisture, which can reduce solubility)[3]
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Bath sonicator
- Calibrated precision balance

Procedure:

- Weighing: Tare a sterile tube on a precision balance. Carefully weigh the desired amount of **GSK484 hydrochloride** powder into the tube.
- Solvent Addition: Add the required volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., for a 50 mM stock solution, add 39.21 μ L of DMSO per 1 mg of GSK484). A common stock concentration is 10-50 mM.[9]
- Dissolution:
 - Vortex the tube vigorously for 1-2 minutes.
 - If the solid does not fully dissolve, place the tube in a bath sonicator at room temperature for 10-15 minutes, or until the solution is clear.[1][7] Gentle warming (to 37°C) can also aid dissolution.[11]
- Aliquoting and Storage:
 - Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile tubes. This prevents degradation from repeated freeze-thaw cycles.[1]
 - Store the aliquots at -80°C for long-term stability (up to 1 year) or at -20°C for shorter-term use (up to 6 months).[1][3]

For experiments where DMSO is not permissible, an aqueous stock can be prepared. However, its stability is limited.

Materials:

- **GSK484 hydrochloride** powder
- Nuclease-free, sterile water
- Sterile tubes, vortex mixer, bath sonicator
- 0.22 µm sterile syringe filter

Procedure:

- **Weighing and Solvent Addition:** Following the steps above, weigh the powder and add the required volume of sterile water. GSK484 is soluble in water up to 100 mg/mL.[\[1\]](#)
- **Dissolution:** The compound will likely require significant energy to dissolve in water. Vortex thoroughly and use a bath sonicator until the solution is clear.[\[1\]](#)
- **Sterilization:** After dissolution, filter the solution through a 0.22 µm sterile syringe filter to remove any potential microbial contaminants.[\[1\]](#)
- **Use and Storage:** Use the aqueous solution immediately. It is not recommended to store aqueous solutions for more than one day.[\[5\]](#)

This protocol is based on published methods for preparing **GSK484 hydrochloride** for intraperitoneal (i.p.) injection in mice.[\[7\]](#)[\[11\]](#)[\[12\]](#)

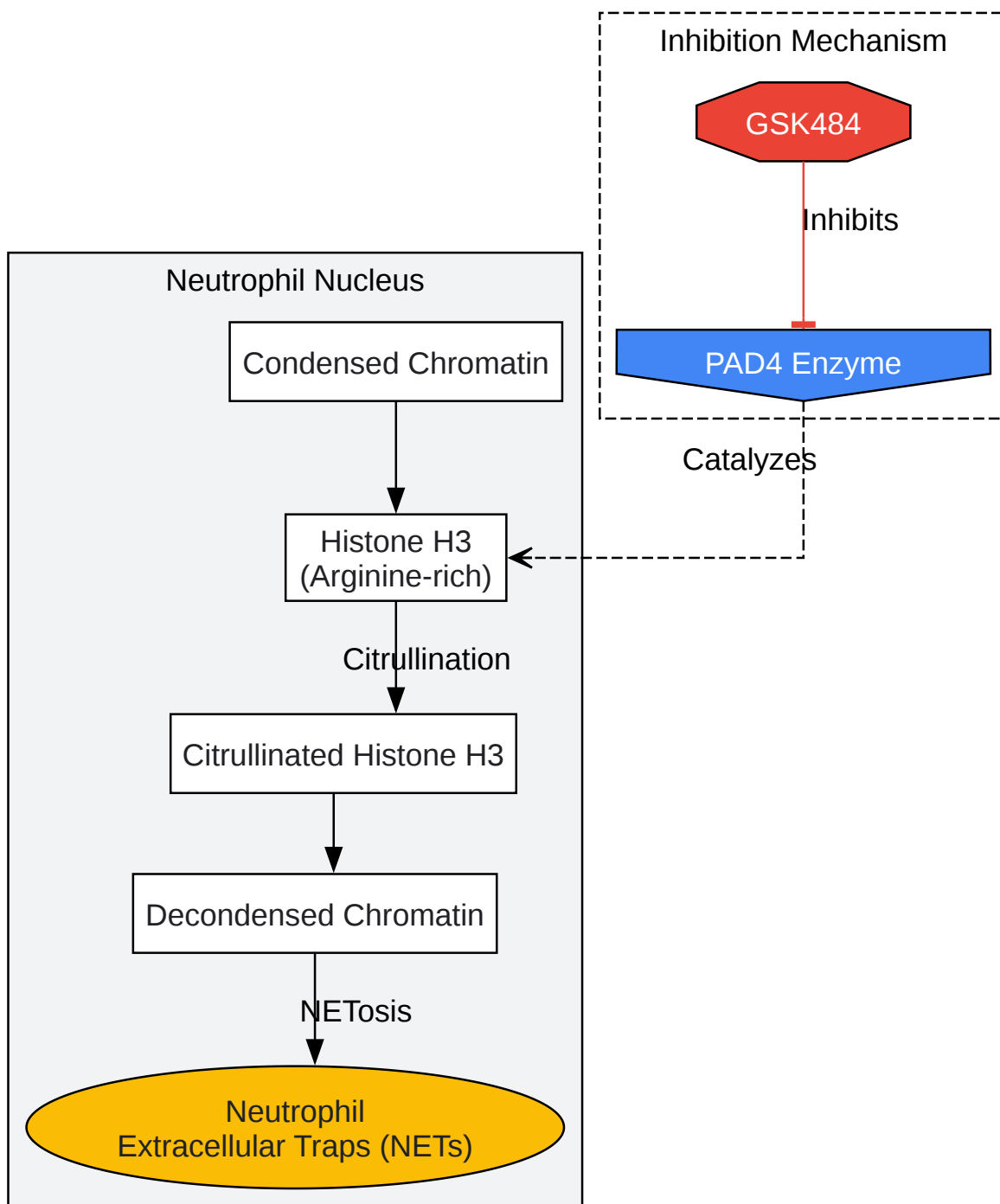
Materials:

- **GSK484 hydrochloride** powder
- 100% Ethanol (or 99.9%)[\[7\]](#)[\[12\]](#)
- Sterile 0.9% NaCl solution (saline)
- Sterile tubes

Procedure:

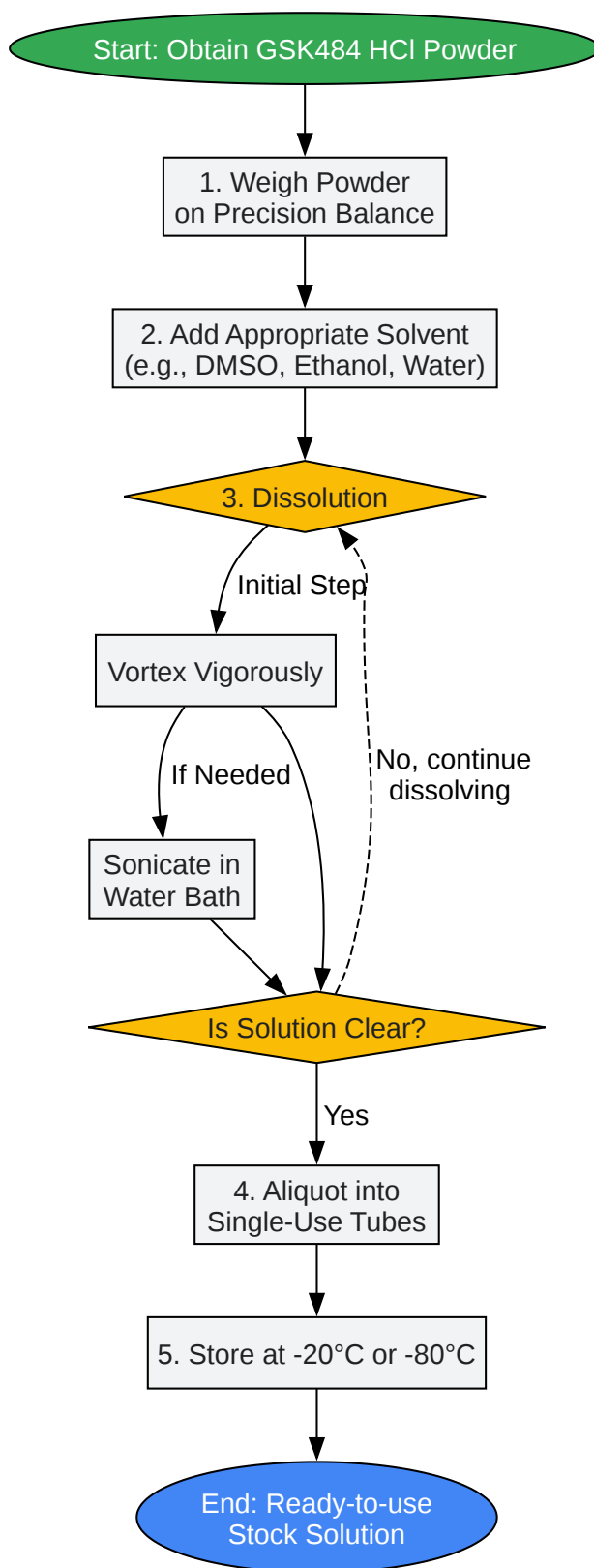
- Primary Stock Preparation (in Ethanol):
 - Prepare a high-concentration primary stock solution of 25 mg/mL by dissolving **GSK484 hydrochloride** in 100% ethanol.[\[7\]](#)[\[12\]](#)
 - Vortex and sonicate as needed to ensure complete dissolution.
 - This primary stock can be stored at -20°C or -30°C.[\[12\]](#)
- Working Solution Preparation (Dilution in Saline):
 - Shortly before injection, dilute the primary ethanol stock 1:50 with sterile 0.9% NaCl.[\[7\]](#)[\[11\]](#)
 - For example, to prepare 1 mL of the final dosing solution, mix 20 µL of the 25 mg/mL ethanol stock with 980 µL of sterile saline.
 - The final concentration of the working solution will be 0.5 mg/mL. A typical dose of 4 mg/kg is administered by injecting 200 µL per 25g mouse.[\[7\]](#)
 - This working solution should be prepared fresh and used promptly.

Diagrams and Workflows



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Caption: Inhibition of the PAD4 enzyme by GSK484 blocks histone citrullination and subsequent NET formation.



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- To cite this document: BenchChem. [Application Notes: Preparation of GSK484 Hydrochloride Stock Solutions]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b593301/docs#application-notes-preparation-of-gsk484-hydrochloride-stock-solutions>]

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